

Application Notes and Protocols: Torularhodin as a Chromatographic Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Torularhodin*

Cat. No.: *B1231415*

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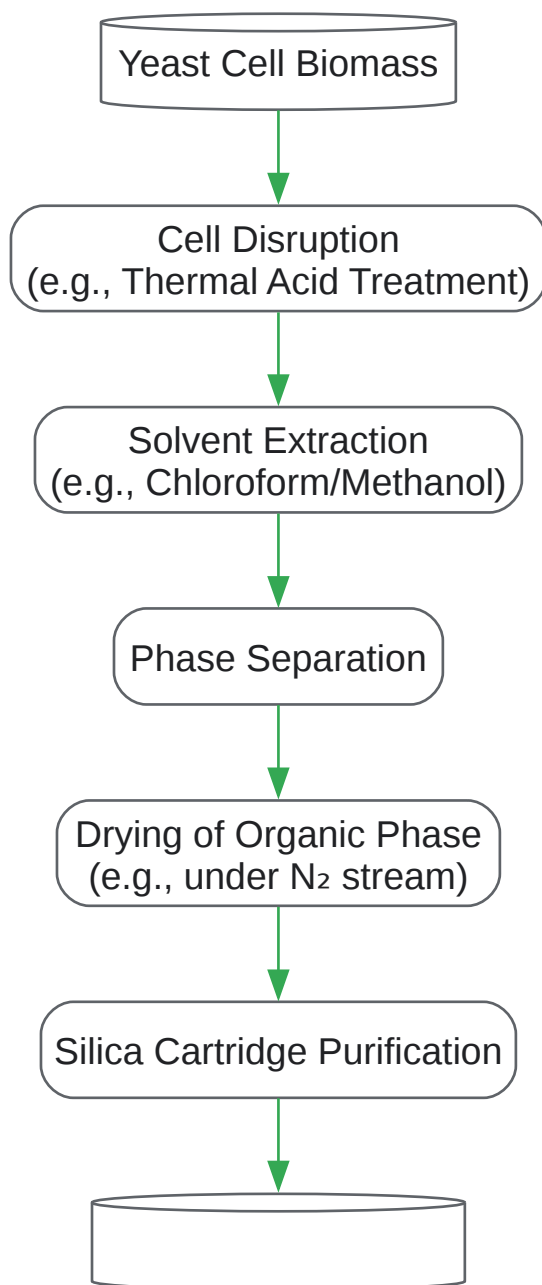
For Researchers, Scientists, and Drug Development Professionals

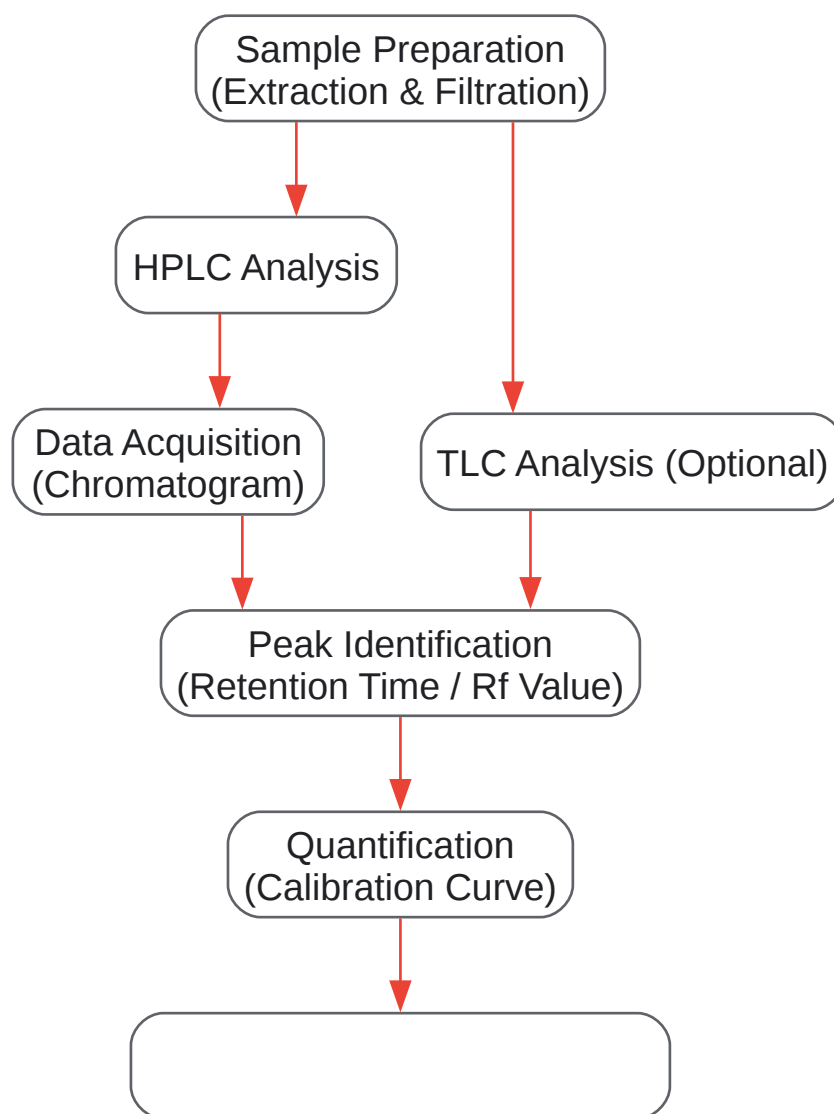
These application notes provide detailed protocols and data for the use of **torularhodin** as a standard in various chromatographic techniques. **Torularhodin**, a polar carotenoid with a distinctive red color, is produced by several species of red yeast, such as *Rhodotorula* and *Sporobolomyces*. Its unique chemical structure, featuring a terminal carboxylic acid group, makes it a valuable standard for the identification and quantification of polar carotenoids in complex biological matrices.

Physicochemical Properties of Torularhodin

A thorough understanding of the physicochemical properties of **torularhodin** is essential for its effective use as a chromatographic standard.

Structure:





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- To cite this document: BenchChem. [Application Notes and Protocols: Torularhodin as a Chromatographic Standard]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1231415#using-torularhodin-as-a-standard-for-chromatography\]](https://www.benchchem.com/product/b1231415#using-torularhodin-as-a-standard-for-chromatography)

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